

Technical Guide: Chemical Structure Analysis of 4-Acetyl-3-methyl-2-phenylmorpholine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Acetyl-3-methyl-2-phenylmorpholine

Cat. No.: B12008661

[Get Quote](#)

Executive Summary

4-Acetyl-3-methyl-2-phenylmorpholine is the

-acetylated derivative of the psychostimulant phenmetrazine (3-methyl-2-phenylmorpholine). In drug development and forensic toxicology, this compound serves two critical roles: it is a potential metabolic marker of phenmetrazine abuse and a specific impurity formed during the synthesis of phenmetrazine via

-acetylation routes.

This guide provides a rigorous structural analysis framework. Unlike simple aliphatic amines, this molecule exhibits complex stereochemical behavior due to the interplay between its two chiral centers (C2, C3) and the restricted rotation of the

-acetyl amide bond. This results in the presence of diastereomers and solution-state rotamers, necessitating advanced spectroscopic discrimination.

Structural Dynamics & Stereochemistry

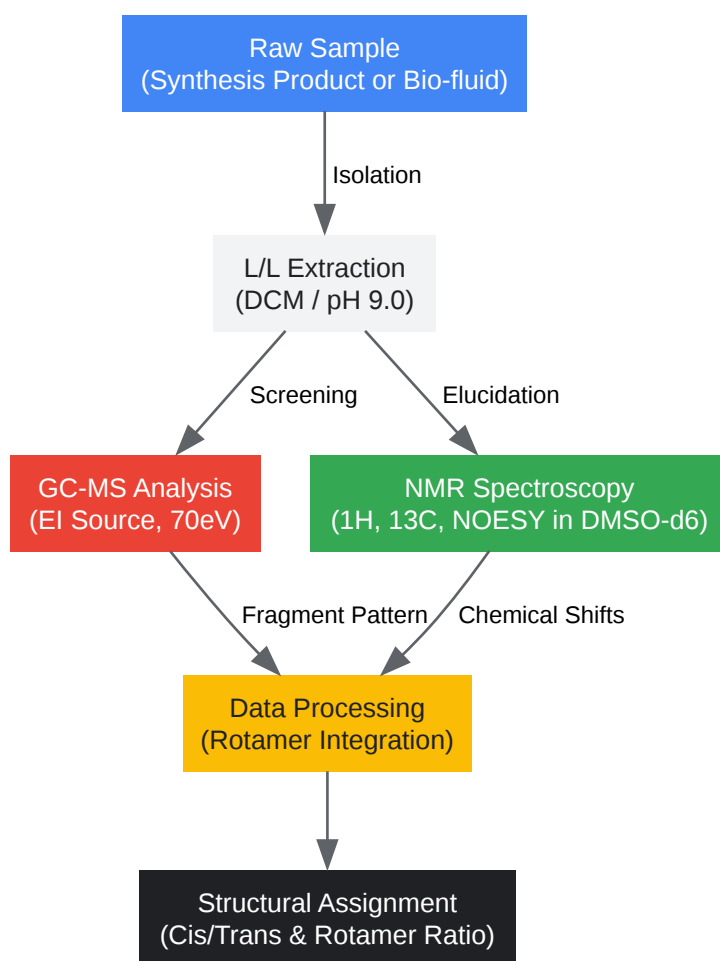
The core morpholine ring contains two chiral centers at positions 2 and 3.

- Ring Diastereomers: The substituents can be cis or trans. The pharmacologically active parent compound, phenmetrazine, is predominantly the trans isomer (or).
- Amide Rotamers: Acetylation at the nitrogen (position 4) creates a tertiary amide. The partial double-bond character of the N-C=O bond restricts rotation, leading to the existence of E (entgegen) and Z (zusammen) rotamers in solution.

Implication for Analysis: Researchers must anticipate signal doubling in NMR spectra at room temperature. This is not an impurity but a fundamental property of the molecule's conformers.

Analytical Workflow

The following workflow integrates mass spectrometry for molecular weight confirmation and NMR for stereochemical assignment.



[Click to download full resolution via product page](#)

Figure 1: Integrated workflow for the isolation and structural validation of N-acetylated morpholines.

Spectroscopic Characterization

Mass Spectrometry (GC-MS)

Under Electron Ionization (EI) at 70 eV, the molecule (

, MW 219.28) follows a distinct fragmentation pathway driven by the stability of the morpholine ring and the acetyl group.

Predicted Fragmentation Pattern:

- Molecular Ion (

):

219 (Weak to Moderate).

- Loss of Acetyl (

):

177 (Phenmetrazine core).

- -Cleavage: The primary fragmentation occurs at the bond adjacent to the nitrogen, often yielding fragments characteristic of the benzyl moiety or the acetylated amine.
- McLafferty Rearrangement: Not prominent due to the cyclic structure, but loss of ketene () is possible.

Table 1: Key Diagnostic Ions

m/z	Fragment Identity	Mechanism
219		Molecular Ion
176		Loss of Acetyl radical
114	Ring Fragment	Retro-Diels-Alder type cleavage
91		Tropylium ion (Benzyl cleavage)
43		Acetylium ion (Diagnostic for N-acetyl)

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for distinguishing the trans vs. cis ring configuration and observing rotamers.

Experimental Setup:

- Solvent: DMSO-

or

. (DMSO is preferred to separate water peaks and sharpen amide signals).

- Temperature: 298 K (Rotamers distinct) vs. 373 K (Coalescence).

¹H NMR Interpretation (Trans-Isomer): Due to the N-acetyl group, the signals for H2 (benzylic) and H3 (methyl-bearing) will appear as two sets of multiplets.

- Major Rotamer (~70%): H2 typically shifts downfield due to the anisotropy of the carbonyl oxygen.
- Minor Rotamer (~30%): H2 appears slightly upfield.
- Coupling Constants (

): The

coupling constant is critical. For trans-phenmetrazine derivatives,

is typically 8–10 Hz (anti-periplanar arrangement). For cis,

is smaller (2–5 Hz).

Table 2: Predicted Chemical Shifts (¹H NMR in

)

Position	Proton	Chemical Shift (ppm)	Multiplicity	Note
Acetyl		2.05 / 2.12	Singlet (Split)	Rotamer pair
C3-Me		0.95 / 1.05	Doublet	Rotamer pair
C2		4.60 / 5.20	Doublet of Doublets	Diagnostic for stereochem
C3		4.10 / 4.45	Multiplet	Overlaps with ring protons
Aromatic		7.20 - 7.40	Multiplet	Unaffected by rotamers

Experimental Protocols

Protocol A: GC-MS Screening

Objective: Confirm molecular weight and purity.

- Preparation: Dissolve 1 mg of sample in 1 mL Methanol (HPLC grade).
- Instrument: Agilent 5977B MSD or equivalent.
- Column: HP-5ms Ultra Inert (30 m x 0.25 mm x 0.25 μ m).
- Inlet: Splitless mode, 250°C.
- Oven Program:
 - Hold 50°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold 5 min.
- Acquisition: Scan mode 40–500 amu.

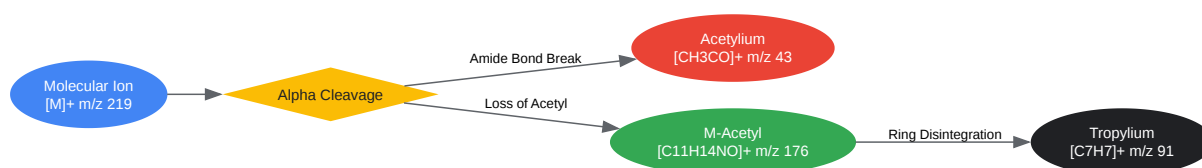
Protocol B: NMR Structural Elucidation

Objective: Determine stereochemistry and rotamer ratio.

- Preparation: Dissolve 10–15 mg of sample in 0.6 mL
 . Ensure solution is clear.
- Acquisition:
 - ^1H (Proton): 16 scans, relaxation delay ()
5 seconds to ensure accurate integration of rotamers.
 - NOESY: 2D experiment to correlate the acetyl methyl group protons with the ring protons.
 - Interpretation: If the acetyl methyl shows a strong NOE to H3, it suggests the oxygen of the amide is pointing away from H3 (depending on specific steric crowding).
- Variable Temperature (Optional): Heat sample to 100°C. If peaks coalesce into single averages, the rotamer hypothesis is confirmed.

Mechanistic Visualization: Fragmentation

Understanding the mass spectral fragmentation aids in differentiating this compound from regioisomers.



[Click to download full resolution via product page](#)

Figure 2: Proposed EI-MS fragmentation pathway for **4-Acetyl-3-methyl-2-phenylmorpholine**.

References

- McLaughlin, G., et al. (2018).[1][2] "Synthesis, analytical characterization, and monoamine transporter activity of the new psychoactive substance 4-methylphenmetrazine (4-MPM), with differentiation from its ortho- and meta- positional isomers." Drug Testing and Analysis. Available at: [\[Link\]](#)
- Clarke, F. H. (1962).[3] "cis- and trans-3-Methyl-2-phenylmorpholine." [1][3][4] The Journal of Organic Chemistry. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2025). "PubChem Compound Summary for CID 12314140, (2R,3S)-3-Methyl-2-phenylmorpholine." Available at: [\[Link\]](#)
- Reich, H. J. (2023). "Structure Determination Using NMR." University of Wisconsin-Madison Chemistry. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. 4-Methylphenmetrazine - Wikipedia [en.wikipedia.org]
- 3. chemistry.mdma.ch [chemistry.mdma.ch]
- 4. Synthesis, analytical characterization and monoamine transporter activity of the new psychoactive substance 4-methylphenmetrazine (4-MPM), with differentiation from its ortho- and meta- positional isomers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Guide: Chemical Structure Analysis of 4-Acetyl-3-methyl-2-phenylmorpholine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12008661/docs#technical-guide-chemical-structure-analysis-of-4-acetyl-3-methyl-2-phenylmorpholine\]](https://www.benchchem.com/product/b12008661/docs#technical-guide-chemical-structure-analysis-of-4-acetyl-3-methyl-2-phenylmorpholine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)